

Commercial Suppliers and Applications of 8-Choronaphthalen-1-amine: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 8-Choronaphthalen-1-amine

Cat. No.: B1355594

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability and scientific applications of **8-Choronaphthalen-1-amine** (CAS No. 59107-51-6), a key intermediate in the synthesis of various functional molecules. This document is intended to serve as a valuable resource for researchers, chemists, and professionals in the fields of medicinal chemistry, materials science, and drug discovery.

Commercial Availability

8-Choronaphthalen-1-amine is available from a range of chemical suppliers, catering to both research and development as well as bulk manufacturing needs. The purity and available quantities vary among suppliers, and pricing is subject to change. A summary of representative commercial sources is provided in the table below. Researchers are advised to contact the suppliers directly for the most current pricing and availability.

Supplier	Purity	Available Quantities	Price (USD)
A2B Chem	95%	250mg, 1g, 5g, 10g, 25g, 250g	\$6 (250mg), \$10 (1g), \$21 (5g), \$42 (10g), \$86 (25g), \$792 (250g)
Chemable	Not Specified	5g, 10g, 25g, 50g	\$35 (5g), \$53 (10g), \$105 (25g), \$158 (50g)
Sigma-Aldrich	96% (from Ambeed, Inc.), 98% (from ChemScene LLC)	Varies	Pricing available upon login/request
Biosynth	Not Specified	Inquire for details	Inquire for details
BLD Pharm	Not Specified	Inquire for details	Inquire for details
CHEMLYTE SOLUTIONS CO.,LTD	Industrial Grade	Inquire for details	Inquire for details
Synchem	95%	Synthesis on demand	Inquire for details

Applications in Research and Drug Development

8-Chloronaphthalen-1-amine serves as a versatile building block in organic synthesis, particularly for the construction of complex heterocyclic systems and functional dyes. Its derivatives have shown promise in various applications, including as intermediates for bioactive molecules and as fluorescent probes for biological imaging.

Synthesis of Bioactive Molecules

A significant application of **8-Chloronaphthalen-1-amine** is in the synthesis of substituted naphthalenes that can be further elaborated into compounds with potential therapeutic properties. For instance, it is a key precursor for the synthesis of 1-bromo-8-chloronaphthalene, an intermediate used in the preparation of quinazoline-based inhibitors of KRas G12C and KRas G12D, which are implicated in various cancers.

Fluorescent Probes and Materials Science

The naphthalenamine core of **8-Chloronaphthalen-1-amine** is a well-known fluorophore. Derivatives of this compound are utilized in the development of fluorescent probes for sensing and imaging in biological systems. These probes can be designed to target specific cellular components or to respond to changes in the local environment, such as pH or the presence of specific ions.

Experimental Protocols

Synthesis of 1-bromo-8-chloronaphthalene

This protocol details a Sandmeyer-type reaction for the conversion of **8-Chloronaphthalen-1-amine** to 1-bromo-8-chloronaphthalene.^[1]

Materials:

- **8-Chloronaphthalen-1-amine**
- p-Toluenesulfonic acid monohydrate ($\text{TsOH}\cdot\text{H}_2\text{O}$)
- Acetonitrile (MeCN)
- Sodium nitrite (NaNO_2)
- Copper(I) bromide (CuBr)
- Saturated aqueous sodium sulfite (Na_2SO_3) solution
- Ethyl acetate (EtOAc)
- Brine
- Anhydrous sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography
- Petroleum ether

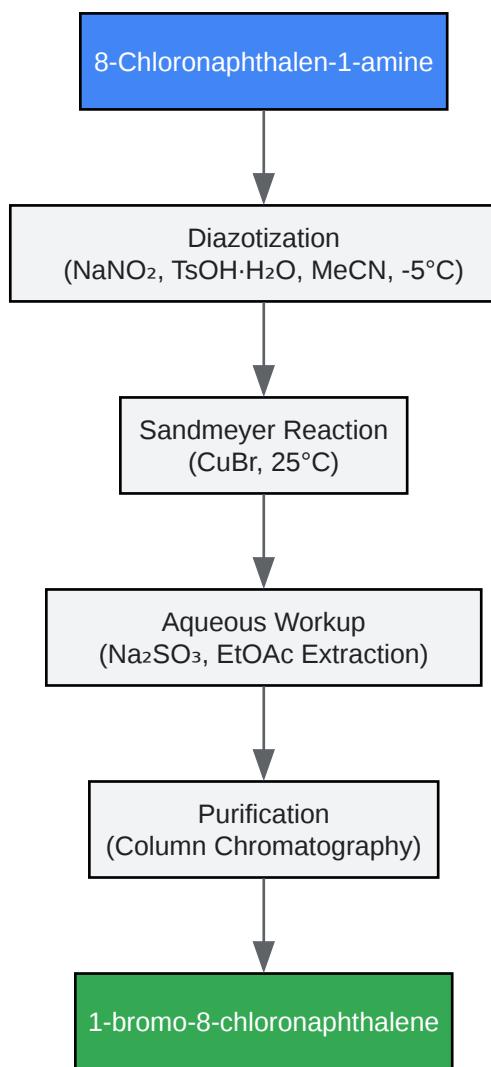
Procedure:

- To a solution of **8-chloronaphthalen-1-amine** (57 g, 320 mmol, 1 eq) and TsOH·H₂O (219 g, 1.16 mol, 3.6 eq) in MeCN (1000 mL) at -5 °C, add a solution of NaNO₂ (39.8 g, 577 mmol, 1.8 eq) and CuBr (138 g, 963 mmol, 3 eq) in H₂O (120 mL).
- Stir the reaction mixture at 25 °C for 12 hours.
- Add saturated Na₂SO₃ solution (100 mL) to the reaction mixture and stir for 15 minutes.
- Extract the mixture with ethyl acetate (3 x 1000 mL).
- Wash the combined organic layers with brine (500 mL), dry over Na₂SO₄, filter, and concentrate under reduced pressure.
- Purify the residue by column chromatography (SiO₂, Petroleum ether) to yield 1-bromo-8-chloronaphthalene as a white solid.

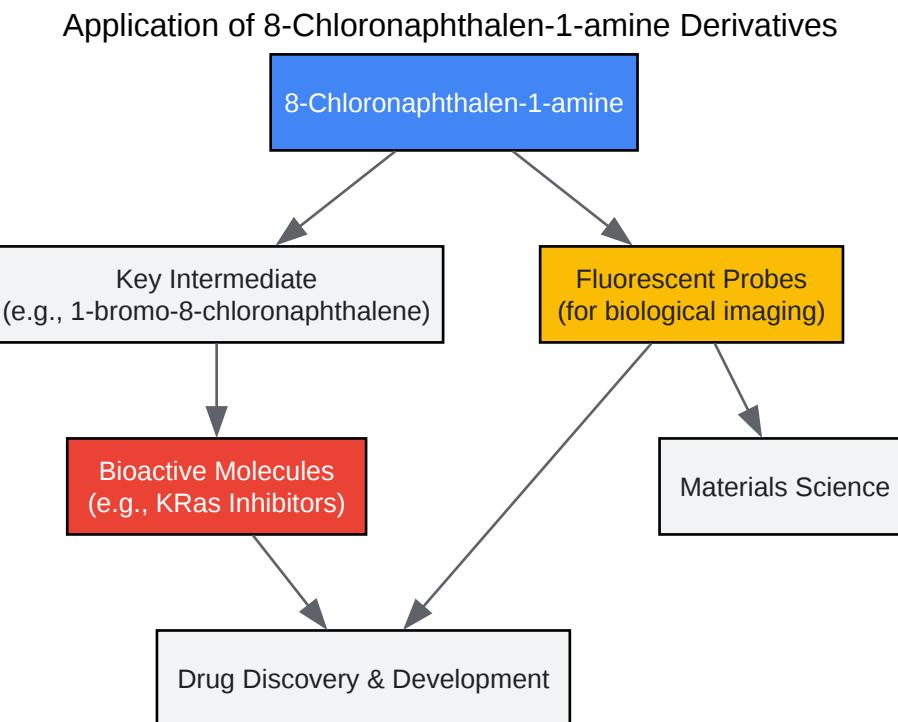
Visualized Workflows

The following diagrams illustrate key synthetic pathways and logical relationships involving **8-Chloronaphthalen-1-amine**.

General Synthetic Workflow for 1-bromo-8-chloronaphthalene

[Click to download full resolution via product page](#)

Caption: Synthetic pathway for 1-bromo-8-chloronaphthalene.



[Click to download full resolution via product page](#)

Caption: Role in drug discovery and materials science.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Synthesis and application of 1-bromo-8-chloronaphthalene_Chemicalbook [chemicalbook.com]
- To cite this document: BenchChem. [Commercial Suppliers and Applications of 8-Chloronaphthalen-1-amine: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available

at: [<https://www.benchchem.com/product/b1355594#commercial-suppliers-of-8-chloronaphthalen-1-amine>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com